

# **Eremomycin chemical structure and properties**

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An In-depth Technical Guide to **Eremomycin**: Chemical Structure and Properties

### Introduction

**Eremomycin** is a potent, naturally occurring polycyclic glycopeptide antibiotic.[1] It was first isolated from the culture fluid of the actinomycete strain INA-238.[1][2] As a member of the vancomycin group, **Eremomycin** exhibits significant activity against a wide spectrum of Grampositive bacteria, including strains resistant to other classes of antibiotics such as β-lactams and fluoroquinolones.[3] Structurally, it is closely related to vancomycin but possesses key differences in its sugar and chlorine content that contribute to its enhanced antibacterial potency, which can be 2 to 10 times higher than that of vancomycin.[1][4] This guide provides a detailed overview of the chemical structure, physicochemical and biological properties, mechanism of action, and relevant experimental methodologies for **Eremomycin**.

### **Chemical Structure**

The chemical identity of **Eremomycin** is defined by a complex heptapeptide aglycone core, which is glycosylated at specific positions.

IUPAC Name: (1S,2R,18R,19R,22S,25R,28R,40S)-2-[(2R,4S,5R,6S)-4-amino-5-hydroxy-4,6-dimethyloxan-2-yl]oxy-48-[(2S,3R,4S,5S,6R)-3-[(2R,4S,5R,6S)-4-amino-5-hydroxy-4,6-dimethyloxan-2-yl]oxy-4,5-dihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-22-(2-amino-2-oxoethyl)-15-chloro-18,32,35,37-tetrahydroxy-19-[[(2R)-4-methyl-2-(methylamino)pentanoyl]amino]-20,23,26,42,44-pentaoxo-7,13-dioxa-21,24,27,41,43-pentazaoctacyclo[26.14.2.2<sup>3</sup>,6.2<sup>14</sup>,1<sup>7</sup>.1<sup>8</sup>,1<sup>2</sup>.1<sup>29</sup>,3<sup>3</sup>.0<sup>10</sup>,2<sup>5</sup>.0<sup>34</sup>,3<sup>9</sup>]pentaconta-





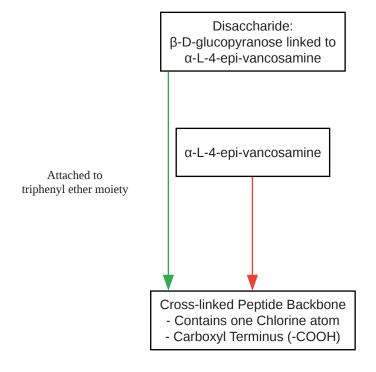


3(50),4,6(49),8(48),9,11,14,16,29(45),30,32,34(39),35,37,46-pentadecaene-40-carboxylic acid[5]

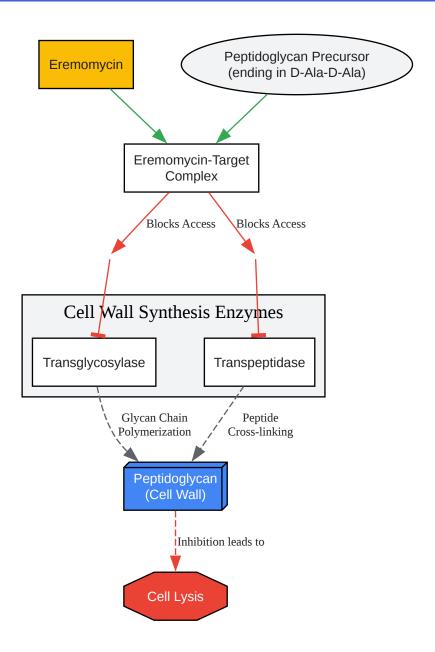
#### Key Structural Features:

- Aglycone Core: The core peptide structure is monodechlorovancomycinic acid.[4][6] This
  heptapeptide backbone is cross-linked through aryl ether bonds, creating a rigid, basket-like
  conformation essential for its biological activity.
- Glycosylation: The sugar portion of **Eremomycin** is composed of three units: one glucose and two residues of an amino sugar identified as 2,3,6-trideoxy-3-amino-C-3-methyl-L-arabino-hexopyranose, which is also known as 4-epi-vancosamine.[4]
- Comparison to Vancomycin: **Eremomycin** differs from vancomycin in its carbohydrate composition and the structure of its tri-phenoxytriaminotricarboxylic acid core.[1] Specifically, it contains an additional amino sugar and lacks a chlorine atom on one of the aromatic rings of the aglycone.[4][7]

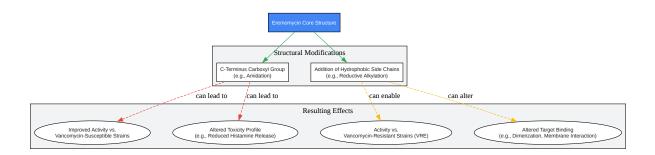












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